

Technical Note: Physicochemical Properties of 5-Decyne, 5-Decenal, and 1,5-Decadiyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Decynedial

Cat. No.: B15409218

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

Subject: Elucidation of CAS Number and Molecular Weight for C10 Alkynes and Alkenals

This document provides a concise summary of the Chemical Abstracts Service (CAS) number and molecular weight for 5-Decyne, a symmetrical alkyne, and related C10 compounds, 5-Decenal and 1,5-Decadiyne. An extensive search for "**5-Decynedial**" did not yield a corresponding registered compound, suggesting it may be a novel or incorrectly named substance. The information herein is intended to provide data on structurally similar and potentially relevant molecules.

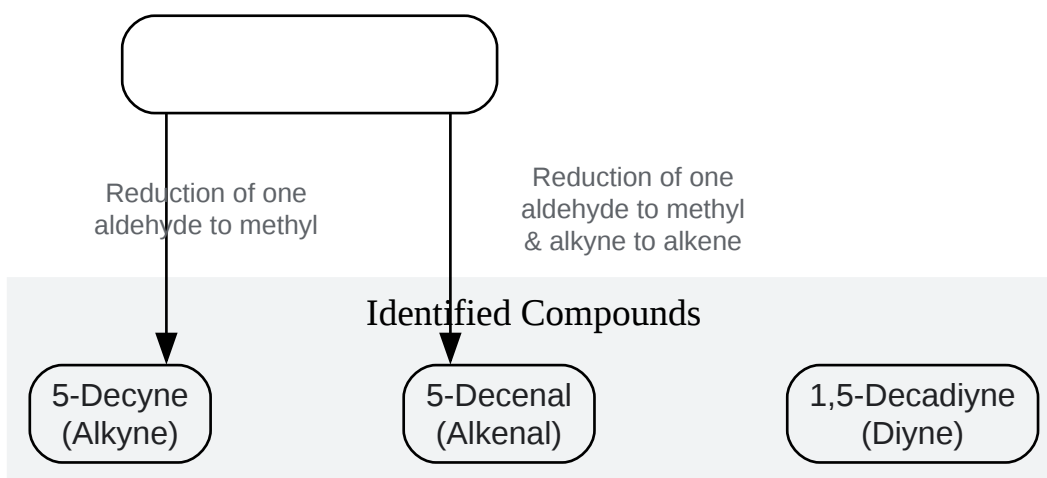
Physicochemical Data Summary

The fundamental physicochemical properties of 5-Decyne, 5-Decenal, and 1,5-Decadiyne are presented in the table below for comparative analysis.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
5-Decyne	1942-46-7	C ₁₀ H ₁₈	138.25[1][2]
5-Decenal	Not Found	C ₁₀ H ₁₈ O	154.25[3]
1,5-Decadiyne	Not Found	C ₁₀ H ₁₄	134.22[4]

Logical Relationship of Compounds

The following diagram illustrates the structural relationship between the identified compounds, highlighting the key functional group differences.



[Click to download full resolution via product page](#)

Caption: Structural relationships between identified C10 compounds and the hypothetical **5-Decynedial**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The biological activity of the histidine-containing diketopiperazines cyclo(His-Ala) and cyclo(His-Gly) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Recent advances in the chemo-biological characterization of decalin natural products and unraveling of the workings of Diels–Alderase - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Facile Synthesis of 5-Arylidene Thiohydantoin by Sequential Sulfonylation/Desulfination Reaction - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Note: Physicochemical Properties of 5-Decyne, 5-Decenal, and 1,5-Decadiyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15409218#5-decynedial-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com